

Application Note: Quantitative Analysis of 25-Desacetyl Rifampicin-d3 by LC-MS/MS

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Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B8180396

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Introduction

25-Desacetyl Rifampicin is the primary and microbiologically active metabolite of Rifampicin, a potent first-line antibiotic for the treatment of tuberculosis. The quantification of Rifampicin and its metabolites is crucial in pharmacokinetic and therapeutic drug monitoring studies to ensure efficacy and prevent toxicity. Stable isotope-labeled internal standards, such as **25-Desacetyl Rifampicin-d3**, are essential for accurate and precise quantification by liquid chromatography-tandem mass spectrometry (LC-MS/MS) by compensating for matrix effects and variability in sample processing.

This application note provides a detailed protocol for the quantitative analysis of **25-Desacetyl Rifampicin-d3**, serving as an internal standard for the determination of 25-Desacetyl Rifampicin in biological matrices.

Molecular Information

Compound	Molecular Formula	Molecular Weight
25-Desacetyl Rifampicin-d3	C41H53D3N4O11	783.92

Mass Spectrometry Parameters

The following table summarizes the recommended starting parameters for the analysis of **25-Desacetyl Rifampicin-d3** using a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode. Note: These parameters are provided as a starting point and should be optimized for the specific instrument and experimental conditions.

Parameter	Recommended Value	Comments
Precursor Ion (Q1)	m/z 784.9	[M+H] ⁺ for C ₄₁ H ₅₃ D ₃ N ₄ O ₁₁
Product Ion (Q3)	m/z 753.0	Based on the fragmentation of similar rifamycin compounds, representing the loss of the deuterated methyl group from the piperazine ring. This should be confirmed by product ion scan.
Collision Energy (CE)	25 - 35 eV	A starting point of 30 eV is recommended, to be optimized for maximum product ion intensity.
Cone Voltage / Declustering Potential (DP)	80 - 120 V	A typical starting range for molecules of this class. Optimization is required.

Experimental Protocol

This protocol outlines the steps for sample preparation, LC-MS/MS analysis, and data processing for the quantification of 25-Desacetyl Rifampicin using **25-Desacetyl Rifampicin-d3** as an internal standard.

Materials and Reagents

- 25-Desacetyl Rifampicin analytical standard
- 25-Desacetyl Rifampicin-d3** (Internal Standard)
- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Biological matrix (e.g., plasma, urine)
- Protein precipitation solvent (e.g., ice-cold acetonitrile or methanol)

Standard and Internal Standard Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve 25-Desacetyl Rifampicin and **25-Desacetyl Rifampicin-d3** in methanol to prepare individual primary stock solutions.
- Working Standard Solutions: Serially dilute the 25-Desacetyl Rifampicin primary stock solution with a 50:50 mixture of methanol and water to prepare a series of working standard solutions for the calibration curve.
- Internal Standard Working Solution: Dilute the **25-Desacetyl Rifampicin-d3** primary stock solution with the same diluent to a final concentration appropriate for spiking into samples (e.g., 100 ng/mL).

Sample Preparation (Protein Precipitation)

- Thaw biological samples (e.g., plasma) on ice.
- To 100 µL of each sample, calibration standard, and quality control sample, add a specified volume of the internal standard working solution.
- Add 3 volumes of ice-cold protein precipitation solvent (e.g., 300 µL of acetonitrile).
- Vortex vigorously for 1 minute.
- Centrifuge at >10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube or a 96-well plate.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the dried residue in a suitable volume (e.g., 100 μ L) of the mobile phase.
- Vortex to mix and transfer to autosampler vials for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions:

- Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 2.6 μ m particle size) is recommended.
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient: A gradient elution is recommended to ensure good separation from matrix components. An example gradient is as follows:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20% to 95% B
 - 2.5-3.5 min: 95% B
 - 3.5-3.6 min: 95% to 20% B
 - 3.6-5.0 min: 20% B
- Injection Volume: 5 μ L.
- Column Temperature: 40°C.

Mass Spectrometry (MS) Conditions:

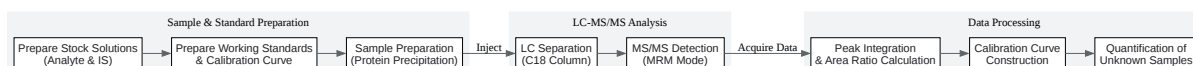
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Scan Type: Multiple Reaction Monitoring (MRM).

- MRM Transitions:
 - 25-Desacetyl Rifampicin: To be determined based on the non-deuterated standard.
 - **25-Desacetyl Rifampicin-d3**: m/z 784.9 \rightarrow 753.0 (or other optimized product ion).
- Source Parameters: Optimize gas flows (nebulizer, heater, and curtain gas) and source temperature according to the instrument manufacturer's recommendations.

Data Analysis

- Integrate the peak areas for the analyte and internal standard MRM transitions.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Use a linear regression model with appropriate weighting (e.g., $1/x$ or $1/x^2$) to fit the calibration curve.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

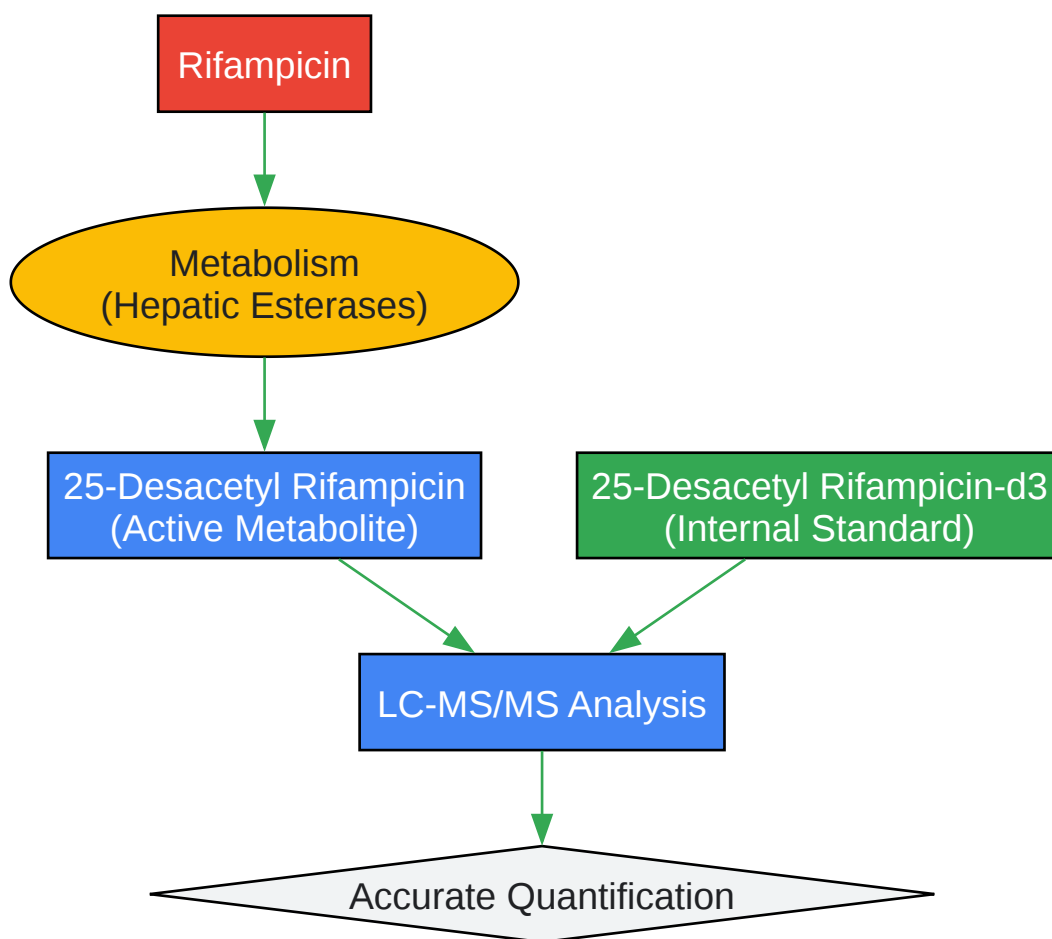
Experimental Workflow Diagram



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Caption: Experimental workflow for the quantitative analysis of 25-Desacetyl Rifampicin.

Signaling Pathway Diagram



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Caption: Logical relationship for the quantification of 25-Desacetyl Rifampicin.

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